

Application Notes and Protocols for 3- [(Methylamino)methyl]phenol in Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *3-[(Methylamino)methyl]phenol*

Cat. No.: *B054875*

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Introduction

3-[(Methylamino)methyl]phenol, a substituted phenol derivative, is a versatile bifunctional reagent in organic synthesis. Its structure incorporates a nucleophilic secondary amine and a phenolic hydroxyl group, allowing for a range of chemical transformations. This document provides detailed application notes and experimental protocols for the use of **3-[(Methylamino)methyl]phenol** as a reagent, primarily focusing on its role as a building block in the synthesis of pharmaceutically relevant compounds. The presence of both a reactive amine and a phenol moiety makes it a valuable intermediate in the construction of more complex molecular architectures, particularly in medicinal chemistry.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	123926-62-5	[1] [2]
Molecular Formula	C ₈ H ₁₁ NO	[1] [2]
Molecular Weight	137.18 g/mol	[1] [2]
Appearance	White to light yellow solid	[1]
Melting Point	157-159 °C	[1]
Boiling Point (Predicted)	244.5 ± 15.0 °C	[1]
Density (Predicted)	1.059 ± 0.06 g/cm ³	[1]
pKa (Predicted)	9.44 ± 0.10	[1]
Solubility	Soluble in common organic solvents.	

Applications in Organic Synthesis

The primary application of **3-[(Methylamino)methyl]phenol** in organic synthesis is as a nucleophilic building block. The secondary amine can readily undergo N-alkylation and N-acylation reactions, while the phenolic hydroxyl group can participate in O-alkylation (Williamson ether synthesis) and esterification reactions. These reactions allow for the facile introduction of the 3-hydroxybenzylamine moiety into larger molecules.

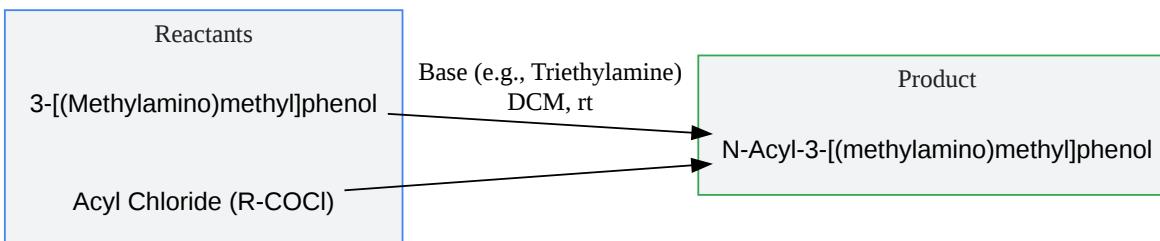
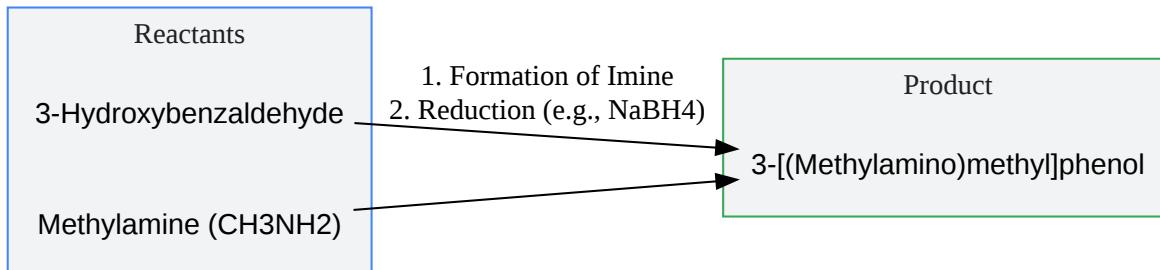
A notable application is in the preparation of arylbenzofuran-based molecules that have been investigated as potential modifying agents for Alzheimer's disease.[\[1\]](#) This highlights its utility as a key intermediate in the synthesis of biologically active compounds.

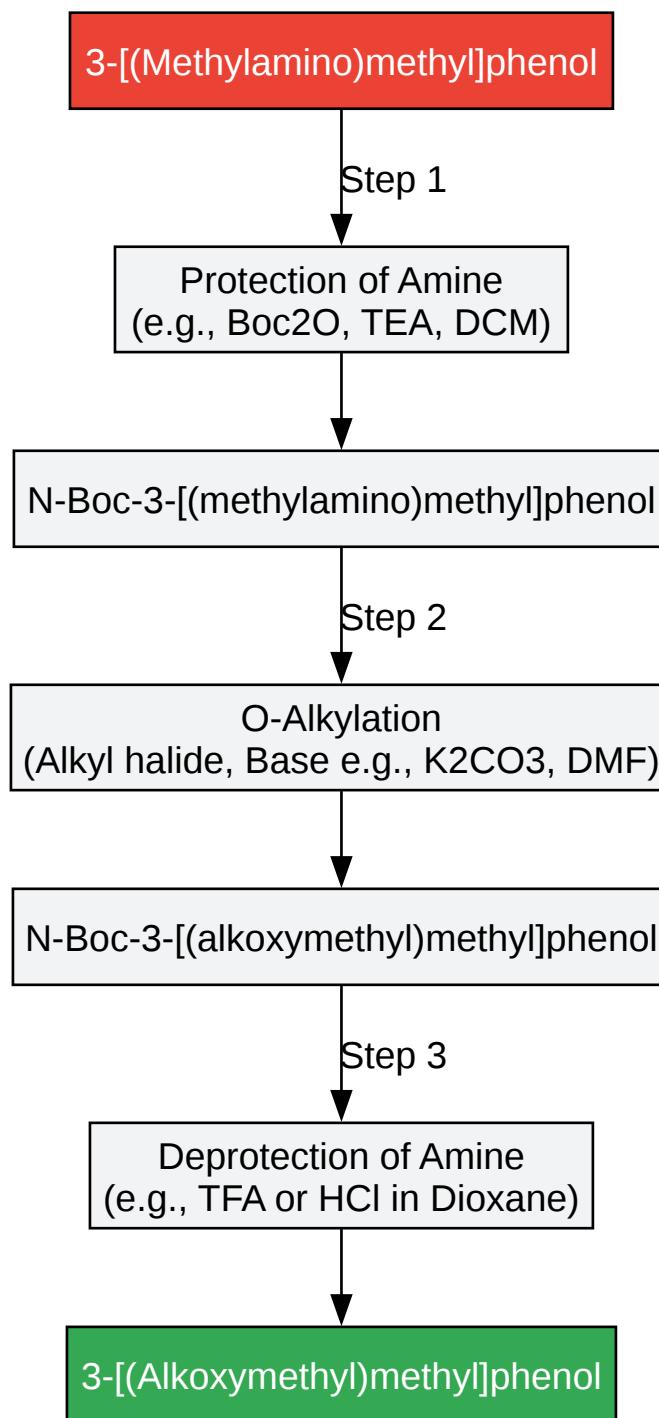
Experimental Protocols

Protocol 1: Synthesis of **3-[(Methylamino)methyl]phenol** via Reductive Amination (Hypothetical)

While a specific literature preparation for **3-[(Methylamino)methyl]phenol** is not readily available, a standard and reliable method for its synthesis is the reductive amination of 3-hydroxybenzaldehyde with methylamine.

Reaction Scheme:



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References

- 1. 3-[(methylamino)methyl]phenol | 123926-62-5 [chemicalbook.com]
- 2. Chemchart - Chemical Safety, Models, Suppliers, Regulation, and Patents [chemchart.com]
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